"addressing limitations in public health surveillance in Teresina"

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Technical Support Center: Public Health Surveillance in Teresina

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with public health surveillance data in **Teresina**. Our goal is to help address common limitations and challenges encountered during data collection, submission, and analysis.

Frequently Asked Questions (FAQs)

Data Submission & System Errors

- Q1: I am trying to submit a notifiable disease form in SINAN, but I am receiving an error message about missing information. What should I do?

  - A1: First, double-check that all mandatory fields on the notification form are complete. Common omissions include sociodemographic data, date of symptom onset, or location of occurrence. If all fields are filled, the error may be due to a data entry format issue. Ensure that dates are in the correct DD/MM/YYYY format and that all codes (e.g., for occupation or municipality) are correct. If the problem persists, contact the municipal health secretariat's technical support for SINAN.

- Q2: I have entered the same patient twice in SINAN by mistake. How can I correct this?

- A2: SINAN has a function to identify and manage duplicate records. Records with the same first and last name, date of birth, and sex are often flagged as potential duplicates. A surveillance technician can confirm if they are the same person and merge the records. If you identify a duplicate, do not attempt to delete it yourself. Instead, flag it for review by the system administrator or a designated surveillance technician who can follow the proper protocol for merging duplicate entries.[1]

- Q3: The system is not accepting the date of diagnosis I am entering for a follow-up case. What could be the issue?

  - A3: For follow-up cases, such as transfers, the original diagnosis date and treatment start date should be maintained from the initial notification.[1] A new notification date should be used for the transfer record itself.[1] If you are entering a new diagnosis date for a transfer case, the system may reject it. Verify that you are using the correct dates as per the case history.[1]

Data Discrepancies & Validation

- Q4: I have noticed a significant discrepancy between the number of cases in our local SINAN database and the data available on DataSUS for **Teresina**. Why is this happening?

  - A4: This is a known issue due to challenges in the data transfer and consolidation process from the municipal (SINAN) to the national (DataSUS) level.[2] Reasons for these discrepancies can include failures in information submission, inconsistencies in system validations, and delays in data updates.[3] It is recommended to use the local SINAN database for the most up-to-date, albeit not nationally consolidated, information for your municipality. For broader analyses, be aware of these potential data losses, which can average around 42% for some conditions.[3]

- Q5: How can I validate the completeness of the data I am working with?

  - A5: To validate data completeness, you can perform a cross-check of key variables for missing entries. For example, in a dataset of a specific disease, check the percentage of cases with missing information for "age," "sex," "municipality of residence," and "date of notification." High percentages of missing data can impact the reliability of your analysis.

For some diseases, you can also cross-reference with other data sources, such as laboratory information systems, to identify underreporting.

Access & Reporting

- Q6: I am a researcher from an external institution. How can I request access to anonymized public health surveillance data from **Teresina**?

  - A6: Access to public health data is governed by the Brazilian Data Protection Law (LGPD).[4] Researchers can request access to anonymized data for study purposes.[4] The request should be formally submitted to the Municipal Health Foundation of **Teresina** (Fundação Municipal de Saúde de **Teresina**), detailing the scope of the research, the specific data required, and the ethical approval for the study.

- Q7: Is there a way to generate standardized reports directly from SINAN for my research?

  - A7: Yes, SINAN has a reporting module that can generate various standardized reports. The SINAN Relatórios application allows for the creation of reports on indicators from the Pact for Health (Pacto pela Saúde), as well as reports on the regularity of data submission.[5] You can download and install this application to generate reports from your local SINAN database.[5]

Summary of Quantitative Data on Surveillance Limitations

 Tech Support

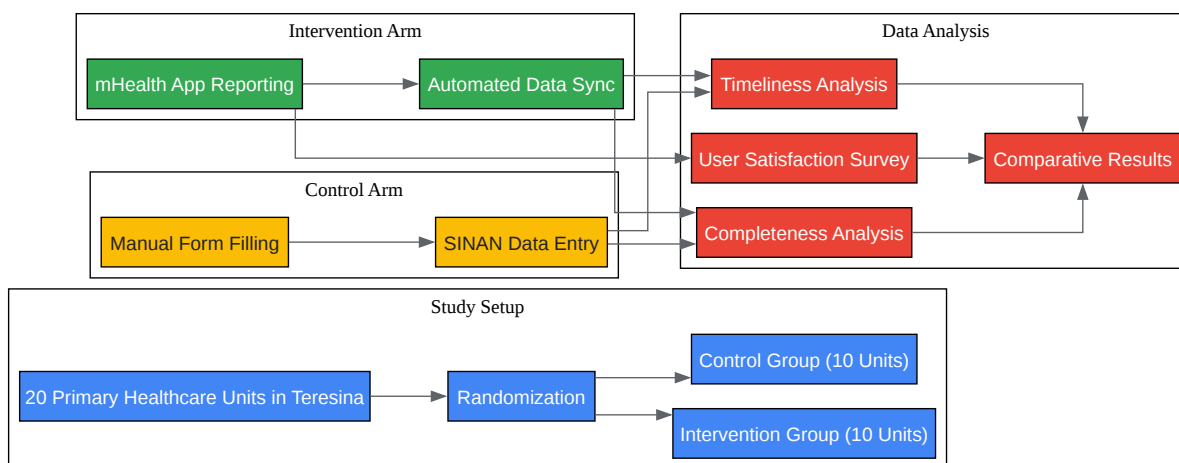| Limitation Category	Key Metrics	Geographic Scope	Source
Data Inconsistency	Average data loss of ~42% between SINAN and DataSUS for some conditions.	Brazilian Amazon Municipality	[3]
For 19 analyzed health conditions, 15 showed a decrease in cases between the two systems.	Brazilian Amazon Municipality	[3]	
Largest discrepancies observed for AIDS, syphilis in pregnant women, and dengue.	Brazilian Amazon Municipality	[3]	
Operational Capacity	Surveillance activities are conducted 24/7 in only 35.5% of municipalities.	Brazil (National Average)	[3][6]
Underreporting	High prevalence of underdiagnosis and underreporting for diseases like Chagas, particularly in rural areas.	Piauí, Brazil	[7]

Experimental Protocol: Evaluating a Mobile Health (mHealth) Reporting Tool in **Teresina**

Objective: To assess the effectiveness of a novel mHealth application in improving the timeliness and completeness of notifiable disease reporting by community health workers in **Teresina** compared to the standard SINAN data entry process.
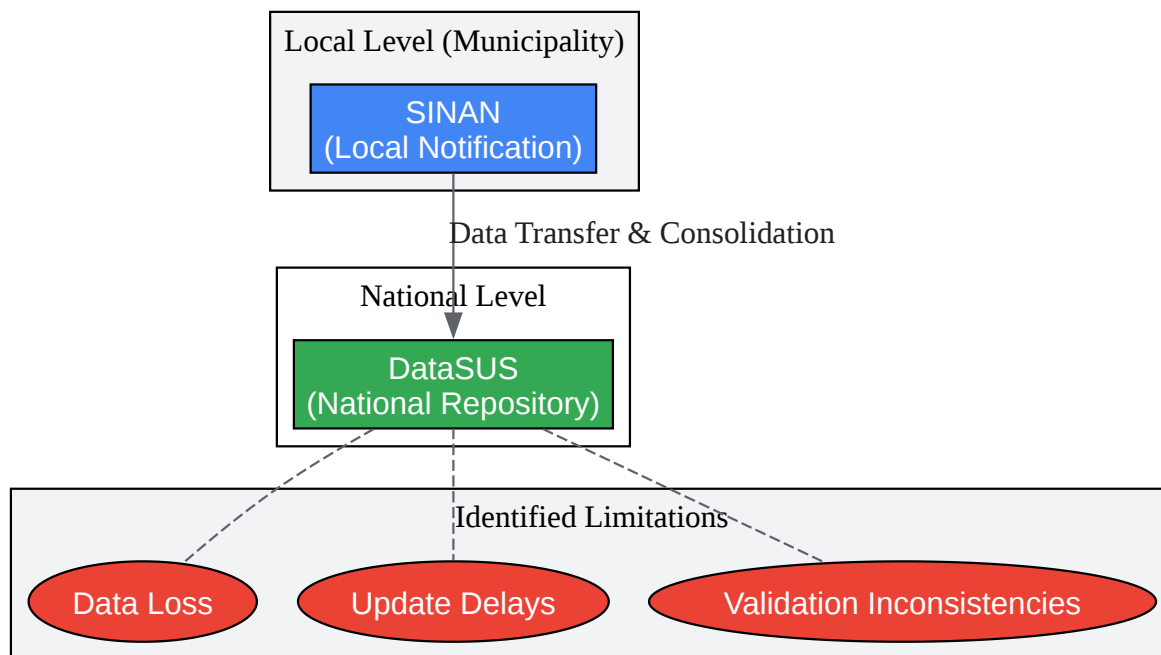
Methodology:

- Study Design: A two-arm, cluster-randomized controlled trial.

- Participants: Community health workers from 20 primary healthcare units in **Teresina**. Units will be randomized into an intervention group (using the mHealth app) and a control group (using the standard SINAN reporting procedure).

- Intervention: The intervention group will be trained on and provided with a smartphone-based application for real-time, offline-capable reporting of suspected notifiable diseases. The app will feature mandatory fields, standardized data entry formats, and automated reminders for follow-up.

- Data Collection:

  - Timeliness: Measured as the time difference between the date of suspicion of a notifiable disease and the date of entry into the respective system (mHealth app or SINAN).

  - Completeness: Assessed by the percentage of mandatory fields correctly filled in the initial notification.

  - User Satisfaction: Evaluated through a standardized questionnaire administered to the community health workers in the intervention group at the end of the study period.

- Data Analysis:

  - Independent t-tests will be used to compare the mean reporting timeliness between the intervention and control groups.

  - Chi-squared tests will be used to compare the proportion of complete reports between the two groups.

  - Descriptive statistics will be used to summarize user satisfaction scores.

- Ethical Considerations: The study protocol will be approved by the relevant institutional review board. All participants will provide informed consent. Patient data will be anonymized.

Visualizations

Caption: Experimental workflow for evaluating the mHealth reporting tool.

Caption: Data flow from local to national surveillance systems and key limitations.

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